

# Inter-laboratory Comparison of Promethium-145 Activity Measurements: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of an inter-laboratory comparison for the activity measurement of **Promethium-145** ( $^{145}\text{Pm}$ ). Given the absence of a publicly available, formal inter-laboratory comparison for  $^{145}\text{Pm}$ , this document presents a synthesized guide based on established methodologies for the standardization of beta-emitting radionuclides. The data herein is hypothetical but reflects realistic outcomes of such a comparison, designed to illustrate the process and potential variations between laboratories.

**Promethium-145** is a radionuclide with a long half-life of 17.7 years that decays primarily through electron capture to Neodymium-145, with a very low probability of alpha decay to Praseodymium-141.<sup>[1][2]</sup> Its accurate measurement is crucial for various research and application purposes.

## Quantitative Data Summary

The following table summarizes the hypothetical results of an inter-laboratory comparison of a  $^{145}\text{Pm}$  solution. The activity concentration was determined by five independent laboratories using Liquid Scintillation Counting (LSC). The reference value was established by a national metrology institute using  $4\pi\beta\text{-}\gamma$  coincidence counting, a primary standardization method.

Laboratory	Measurement Method	Reported Activity (kBq/g)	Combined Uncertainty (kBq/g, k=1)	Deviation from Reference Value (%)
Lab A	LSC with CIEMAT/NIST Efficiency Tracing	15.25	0.18	+0.66
Lab B	LSC with <sup>3</sup> H-standard Efficiency Tracing	15.02	0.25	-0.86
Lab C	LSC with CIEMAT/NIST Efficiency Tracing	15.41	0.21	+1.72
Lab D	LSC with <sup>3</sup> H-standard Efficiency Tracing	14.95	0.30	-1.32
Lab E	LSC with CIEMAT/NIST Efficiency Tracing	15.18	0.19	+0.20
Reference Value	4πβ-γ Coincidence Counting	15.15	0.10	N/A

## Experimental Protocols

Accurate activity measurement of <sup>145</sup>Pm requires meticulous experimental procedures. The following sections detail the primary methodologies employed in this comparison.

## Promethium-145 Sample Preparation for Liquid Scintillation Counting

Proper sample preparation is critical to minimize quenching and ensure accurate LSC measurements.

Materials:

- $^{145}\text{Pm}$  stock solution in 0.1 M HCl
- Ultima Gold™ or equivalent high-efficiency liquid scintillation cocktail
- Low-potassium glass or plastic liquid scintillation vials
- Calibrated pipettes
- Deionized water

Procedure:

- Gravimetrically prepare a working solution of  $^{145}\text{Pm}$  from the stock solution by dilution with 0.1 M HCl to achieve an activity concentration of approximately 15 kBq/g.
- Dispense a precise aliquot (typically 100-200  $\mu\text{L}$ ) of the  $^{145}\text{Pm}$  working solution into a liquid scintillation vial.
- Add 10-15 mL of the liquid scintillation cocktail to the vial.
- Cap the vial tightly and shake vigorously to ensure a homogenous mixture.
- Prepare a series of quenched standards by adding varying amounts of a quenching agent (e.g., nitromethane) to vials containing the same amount of  $^{145}\text{Pm}$  and cocktail.
- Prepare a blank sample containing only the scintillation cocktail and the same volume of 0.1 M HCl as the samples.
- Allow all vials to dark-adapt for at least 24 hours to minimize photoluminescence and chemiluminescence.

## Liquid Scintillation Counting (LSC)

LSC is the most common and effective technique for measuring the activity of pure beta-emitting radionuclides like  $^{145}\text{Pm}$ .

Instrumentation:

- A calibrated, low-background liquid scintillation counter with coincidence counting capabilities.

Procedure:

- Set the counting window to encompass the entire beta spectrum of  $^{145}\text{Pm}$ .
- Measure the background count rate using the blank sample.
- Measure the count rate of each  $^{145}\text{Pm}$  sample and the quenched standards.
- The counting time for each sample should be sufficient to achieve a statistical uncertainty of less than 0.5%.
- Use the measurements of the quenched standards to establish a quench curve, which relates the counting efficiency to a quench indicating parameter (e.g., tSIE, SQP(E)).

## CIEMAT/NIST Efficiency Tracing Method

The CIEMAT/NIST method is a relative standardization technique that uses a well-characterized tracer radionuclide (typically  $^3\text{H}$ ) to determine the counting efficiency of the target radionuclide ( $^{145}\text{Pm}$ ) without the need for a calibrated  $^{145}\text{Pm}$  standard.

Principle: The method relies on the relationship between the counting efficiency and a "free parameter" that is independent of the radionuclide but dependent on the LSC instrument and cocktail. By establishing a universal curve of this free parameter versus a quench indicator using a set of quenched tritium standards, the efficiency for  $^{145}\text{Pm}$  at a given quench level can be calculated.

Procedure:

- Prepare a set of quenched tritium ( $^3\text{H}$ ) standards with known activity.
- Measure the counting efficiency of the  $^3\text{H}$  standards and a quench indicating parameter.
- Use a computational model (e.g., CN2005, MICELLE2) to calculate the theoretical counting efficiency of  $^3\text{H}$  and  $^{145}\text{Pm}$  as a function of the free parameter.
- Establish the relationship between the experimental quench indicator and the free parameter using the  $^3\text{H}$  data.
- For a given  $^{145}\text{Pm}$  sample, measure the quench indicator.
- Use the established relationship to determine the corresponding free parameter for the  $^{145}\text{Pm}$  sample.
- Calculate the counting efficiency for  $^{145}\text{Pm}$  using the theoretical model and the determined free parameter.
- The activity of the  $^{145}\text{Pm}$  sample is then calculated by dividing the measured count rate by the calculated efficiency.

## Radionuclidic Purity Assessment

The presence of radioactive impurities can significantly affect the accuracy of activity measurements. **Promethium-145** is typically produced in nuclear reactors, and potential impurities may include other promethium isotopes (e.g.,  $^{146}\text{Pm}$ ,  $^{147}\text{Pm}$ ) and isotopes of neighboring elements like Neodymium and Samarium.[3]

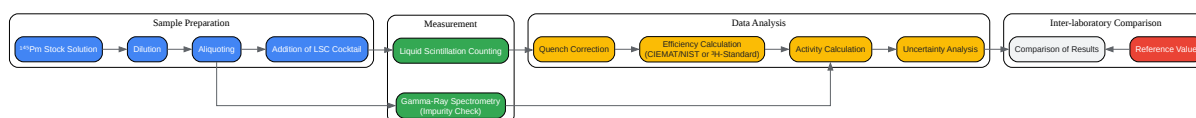
### Methodology:

- High-Purity Germanium (HPGe) Gamma-Ray Spectrometry: This is the primary method for identifying and quantifying gamma-emitting impurities. The  $^{145}\text{Pm}$  sample is measured, and the gamma-ray spectrum is analyzed for characteristic peaks of potential contaminants.
- Liquid Scintillation Counting with Pulse Shape Analysis: This technique can help to distinguish between beta and alpha emitters if alpha-emitting impurities are suspected.

## Visualizations

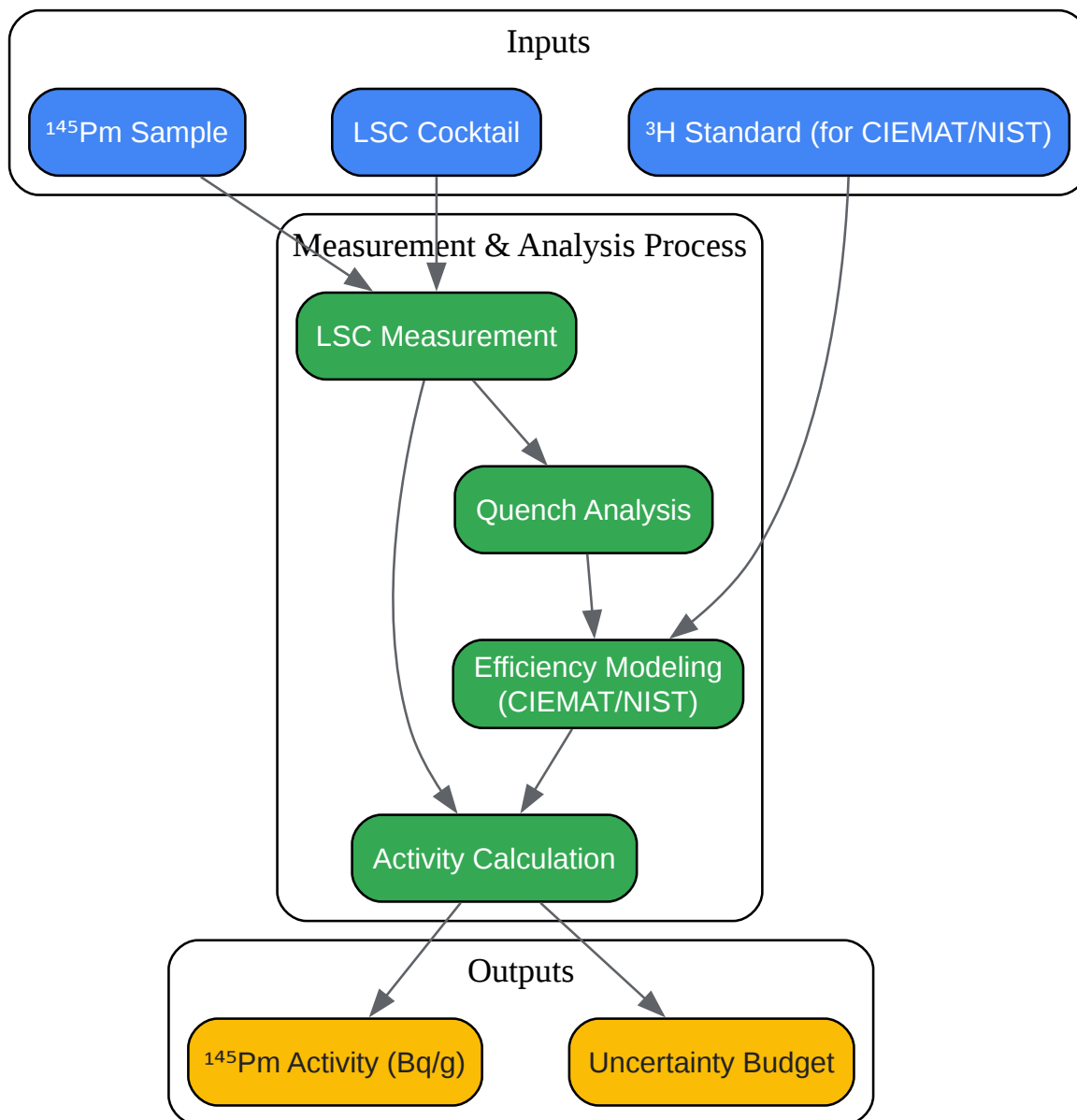
### Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key processes involved in the inter-laboratory comparison of  $^{145}\text{Pm}$  activity measurements.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the inter-laboratory comparison of  $^{145}\text{Pm}$  activity measurements.



[Click to download full resolution via product page](#)

Caption: Logical relationships in the CIEMAT/NIST method for  $^{145}\text{Pm}$  activity measurement.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Promethium - Wikipedia [en.wikipedia.org]
- 2. Promethium-145 - isotopic data and properties [chemlin.org]
- 3. grokipedia.com [grokipedia.com]
- To cite this document: BenchChem. [Inter-laboratory Comparison of Promethium-145 Activity Measurements: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200467#inter-laboratory-comparison-of-promethium-145-activity-measurements]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)